

Personal protective equipment for handling Ro 90-7501

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Compound of Interest

Compound Name: Ro 90-7501

Cat. No.: B1680707

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Essential Safety and Handling Guide for Ro 90-7501

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Ro 90-7501**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound.

Chemical Identifier:

- Name: **Ro 90-7501**
- CAS Number: 293762-45-5
- Molecular Formula: C₂₀H₁₆N₆
- Molecular Weight: 340.39

Hazard Summary: **Ro 90-7501** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1]. It is imperative to prevent its release into the environment^[1].

Personal Protective Equipment (PPE)

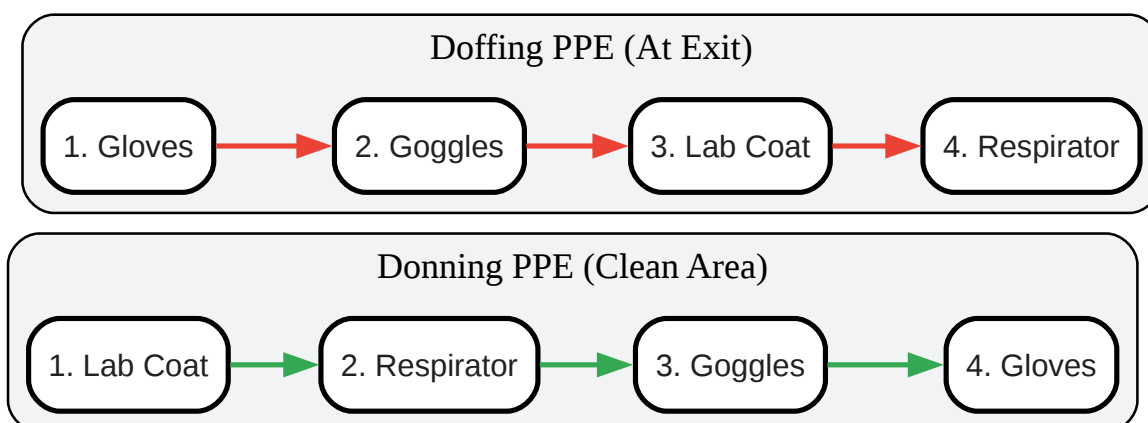
The following table summarizes the required personal protective equipment for handling **Ro 90-7501**. Adherence to these recommendations is crucial to minimize exposure and ensure

personal safety.

Body Part	Required PPE	Specifications
Eyes	Safety Goggles	Must be equipped with side-shields to protect against splashes[1].
Hands	Protective Gloves	Chemical-resistant gloves are mandatory.
Body	Impervious Clothing	A lab coat or other protective clothing that is resistant to chemicals[1].
Respiratory	Suitable Respirator	To be used to avoid inhalation of dust or aerosols, especially when handling the powder form[1].

Experimental Workflow: Donning and Doffing PPE

Proper procedure for putting on and taking off PPE is critical to prevent contamination. The following diagram outlines the correct sequence.



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PPE Donning and Doffing Sequence

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes[1].
- Avoid the formation of dust and aerosols[1].
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system[1].
- Do not eat, drink, or smoke in the laboratory area where **Ro 90-7501** is handled[1].
- Wash hands thoroughly after handling the compound[1].

Conditions for Safe Storage:

- Keep the container tightly sealed[1].
- Store in a cool, well-ventilated area[1].
- Protect from direct sunlight and sources of ignition[1].
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent[1].

Disposal Plan

Proper disposal of **Ro 90-7501** and any contaminated materials is essential to prevent environmental contamination and ensure compliance with regulations.

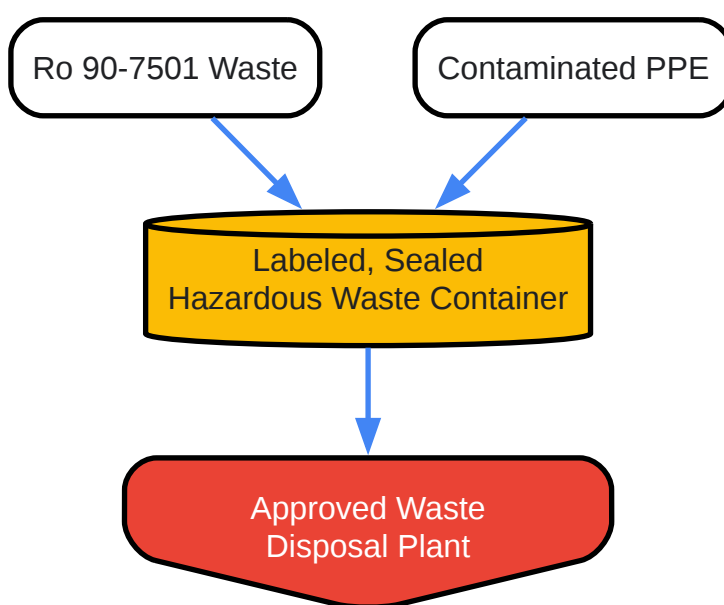
Disposal of **Ro 90-7501** Waste:

- Dispose of the contents and container to an approved waste disposal plant[1].
- Do not allow the substance to enter drains or water courses[1].

Disposal of Contaminated PPE:

- Contaminated gloves, lab coats, and other disposable PPE should be collected in a designated, sealed container.
- The container should be clearly labeled as hazardous waste.
- Dispose of the container through an approved waste disposal service.

The following diagram illustrates the logical flow for the disposal of **Ro 90-7501** and associated waste.



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*Waste Disposal Workflow for **Ro 90-7501***

First Aid Measures

In case of exposure, follow these first aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth^[1].
- Eye Contact: Immediately flush eyes with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention^[1].

- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water[1].
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support[1].

This guide is intended to provide essential safety information. Always refer to the full Safety Data Sheet (SDS) for **Ro 90-7501** before handling the compound and ensure you are fully trained in the proper laboratory procedures.

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References

- 1. Ro 90-7501|293762-45-5|MSDS [dcchemicals.com]
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